

A Technical Guide to the Physicochemical Properties of 22,23-Dihydroavermectin B1a Aglycone

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Compound of Interest

Compound Name: 22,23-Dihydroavermectin B1a aglycon

Cat. No.: B2661780

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the core physicochemical properties of **22,23-Dihydroavermectin B1a aglycone**, a key derivative in the study of avermectins. The information presented is intended to support research and development activities where precise molecular characteristics are paramount.

Quantitative Data Summary

The fundamental molecular properties of **22,23-Dihydroavermectin B1a aglycone** have been determined and are summarized in the table below for ease of reference and comparison.

| Property | Value | Citations |
|-------------------|---|---|
| Molecular Weight | 586.8 g/mol | [1] |
| Molecular Formula | C ₃₄ H ₅₀ O ₈ | [1] |
| CAS Number | 73162-95-5 | [1] [2] |
| Synonyms | Ivermectin B1a aglycone, Avermectin B1a aglycone, Ivermectin Impurity G | [1] [3] |

Experimental Protocols: Determination of Molecular Weight

The molecular weight of a compound such as **22,23-Dihydroavermectin B1a aglycone** is typically determined using mass spectrometry. A detailed, generalized protocol for this determination is as follows:

Objective: To determine the accurate molecular mass of the analyte.

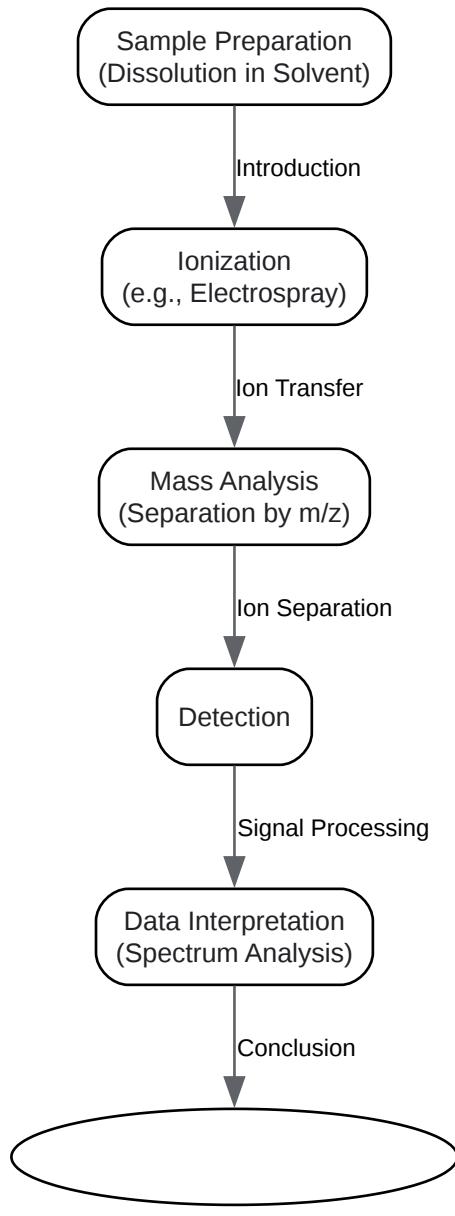
Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap).

Methodology:

- **Sample Preparation:** A dilute solution of **22,23-Dihydroavermectin B1a aglycone** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common technique for molecules of this type, as it is a soft ionization method that minimizes fragmentation.
- **Mass Analysis:** The ionized molecules are guided into the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Interpretation:** The molecular weight is determined from the peak corresponding to the molecular ion (e.g., $[M+H]^+$ or $[M+Na]^+$). High-resolution instruments provide a highly accurate mass measurement, which can be used to confirm the elemental composition.

The workflow for this experimental determination can be visualized as follows:

Experimental Workflow: Molecular Weight Determination



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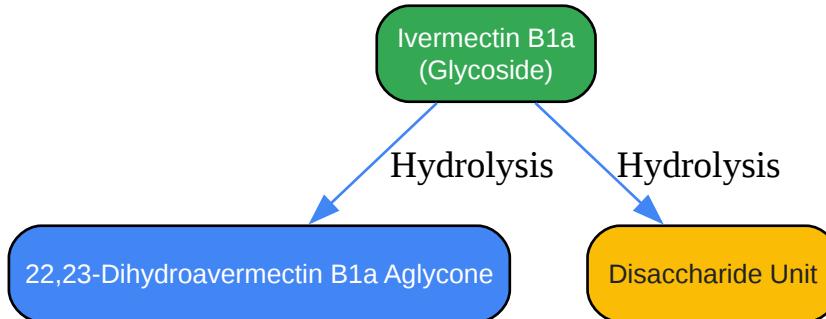
A generalized workflow for determining the molecular weight of a chemical compound using mass spectrometry.

Structural and Relational Information

22,23-Dihydroavermectin B1a aglycone is structurally derived from Ivermectin B1a through the hydrolysis of its disaccharide unit. This relationship is crucial for understanding its chemical

and biological properties.[1][3] It is considered an acid degradation product of ivermectin.[1][2][3]

The hierarchical relationship of these compounds can be represented as follows:



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The chemical relationship between Ivermectin B1a and its aglycone derivative.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 22,23-Dihydroavermectin B1a Aglycone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2661780#22-23-dihydroavermectin-b1a-aglycon-molecular-weight>]

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